

An In-depth Technical Guide to Vinyl Chloride Monomer Synthesis Pathways

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Abstract

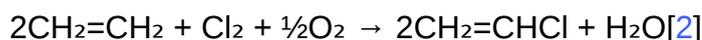
Vinyl chloride monomer (VCM), a cornerstone of the global petrochemical industry, serves as the exclusive precursor to poly**vinyl chloride** (PVC), a ubiquitous polymer with diverse applications.[1] The ever-increasing demand for PVC necessitates a thorough understanding of the intricate synthesis pathways of its monomer.[2][3] This technical guide provides a comprehensive exploration of the prevalent and emerging methods for VCM production, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing. We will delve into the core industrial "balanced process," dissecting the direct chlorination and oxychlorination of ethylene, followed by the thermal cracking of the intermediate 1,2-dichloroethane (EDC). Furthermore, we will examine the historical acetylene-based route and shed light on promising ethane-based technologies that offer a more sustainable and economical future for VCM synthesis.[4][5] This guide emphasizes the underlying chemical principles, process parameters, catalytic systems, and the rationale behind experimental and industrial choices, ensuring a robust and self-validating understanding of VCM production.

The Dominant Paradigm: The Ethylene-Based Balanced Process

Currently, over 95% of the world's VCM supply is produced via the "balanced process," a sophisticated integration of three core stages that elegantly recycles key byproducts,

maximizing atom economy and minimizing waste.[2] This process begins with ethylene, a readily available petrochemical feedstock, and chlorine.[6]

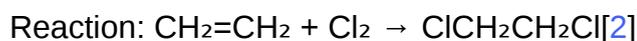
The overall balanced process can be summarized by the following net reaction:



This elegant integration of direct chlorination, oxychlorination, and thermal cracking allows for the complete utilization of chlorine, making it the most economically and environmentally viable route to date.[7]

Stage 1: Direct Chlorination of Ethylene to 1,2-Dichloroethane (EDC)

The initial step involves the direct addition of chlorine to ethylene to produce the key intermediate, 1,2-dichloroethane (EDC).[8] This exothermic reaction is typically carried out in the liquid phase, with EDC itself serving as the reaction medium.[9][10]



A Lewis acid catalyst, most commonly ferric chloride (FeCl_3), is employed to facilitate the reaction. The process can be operated under two distinct temperature regimes:

- Low-Temperature Chlorination (LTC): Conducted at temperatures between 50-120°C.[10] This approach minimizes the formation of chlorinated byproducts but requires a separate purification step to remove the catalyst.[10][11]
- High-Temperature Chlorination (HTC): Operates at temperatures of about 100°C, above the boiling point of EDC.[10] The vaporized EDC can be directly fed to the cracking unit, offering energy savings.[10][11]

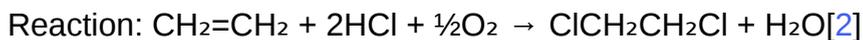
The choice between LTC and HTC depends on the desired purity of the EDC and the overall energy integration of the plant. The direct chlorination process boasts high selectivity, with EDC purity often exceeding 99%.[10][12]

- A jacketed glass reactor is charged with purified 1,2-dichloroethane and a catalytic amount of anhydrous ferric chloride.

- The reactor is brought to the desired temperature (e.g., 60°C for LTC) using a circulating water bath.
- Ethylene and chlorine gas are introduced into the reactor through spargers at a controlled molar ratio.
- The reaction is monitored by gas chromatography to determine the conversion of ethylene and the selectivity to EDC.
- The product mixture is then washed with a caustic solution to remove the catalyst and any acidic byproducts, followed by a water wash and drying.

Stage 2: Oxychlorination of Ethylene to 1,2-Dichloroethane (EDC)

The oxychlorination process is the cornerstone of the balanced approach, as it consumes the hydrogen chloride (HCl) generated during the subsequent thermal cracking of EDC.^{[2][11]} This highly exothermic reaction combines ethylene, HCl, and oxygen (from air or pure oxygen) in the presence of a catalyst to produce additional EDC.^{[8][9][13]}



The most common catalyst for this process is copper(II) chloride (CuCl₂) supported on a porous material like alumina.^{[13][14]} The reaction is typically carried out in a fluidized-bed or fixed-bed reactor at temperatures between 220-250°C and pressures of 2-6 bar.^{[9][10]} Temperature control is critical to prevent the formation of unwanted byproducts through oxidation of ethylene to carbon oxides and increased cracking of EDC.^[2]

The crude EDC from the oxychlorination process is then purified to remove water and other impurities before being combined with the EDC from the direct chlorination step.^[2]

- A porous alumina support is impregnated with an aqueous solution of copper(II) chloride.
- The impregnated support is dried and calcined to obtain the final catalyst.
- The catalyst is loaded into a fixed-bed reactor.

- A gaseous mixture of ethylene, hydrogen chloride, and oxygen is preheated and passed through the catalyst bed at a controlled temperature and pressure.
- The reactor effluent is cooled, and the condensed liquid phase, containing EDC and water, is separated.
- The organic phase is then washed and dried to obtain purified EDC.

Stage 3: Thermal Cracking (Pyrolysis) of EDC to Vinyl Chloride Monomer (VCM)

The final step in the balanced process is the thermal cracking, or pyrolysis, of purified EDC to produce VCM and HCl.[8] This highly endothermic reaction is carried out in a furnace at high temperatures.[2]



The pyrolysis is a free-radical chain reaction that occurs in the gas phase.[2] The EDC is fed into a cracking furnace, which consists of long tubes located inside a firebox. The reaction is typically conducted at temperatures of 500-550°C and pressures of 15-30 atm.[15] The conversion of EDC is usually limited to 50-60% to minimize the formation of coke and other byproducts that can foul the reactor tubes.[16][17]

The hot effluent from the furnace is rapidly quenched to stop the reaction and prevent further byproduct formation. The resulting mixture of VCM, HCl, and unreacted EDC is then sent to a purification section.

The purification of VCM is a critical step to ensure it meets the stringent quality requirements for polymerization into PVC.[18] This is typically achieved through a series of distillation columns:

- HCl Column: The mixture is first fed to a distillation column where HCl is separated as the overhead product and recycled back to the oxychlorination unit.
- VCM Column: The bottoms from the HCl column are then sent to a second column where the final VCM product is obtained as the overhead. The bottoms from this column, consisting mainly of unreacted EDC, are recycled back to the EDC purification section.[2]

The Historical Route: Acetylene Hydrochlorination

Before the widespread availability of inexpensive ethylene, the primary route to VCM was the hydrochlorination of acetylene.^[1] This process involves the reaction of acetylene with hydrogen chloride over a catalyst.^[19]

Reaction: $C_2H_2 + HCl \rightarrow CH_2=CHCl$ ^[1]

The reaction is exothermic and highly selective, typically employing a mercuric chloride ($HgCl_2$) catalyst supported on activated carbon.^{[1][20]} The process is generally carried out in the vapor phase in a fixed-bed reactor at temperatures between 160°C and 200°C.^[20]

While this method offers high conversion rates and product purity, the high toxicity and volatility of the mercury-based catalyst pose significant environmental and health risks.^{[20][21]} Consequently, this route has been largely phased out in favor of the ethylene-based balanced process, although it is still used in some regions where coal-derived acetylene is more economical than ethylene.^{[5][22]} Recent research has focused on developing mercury-free catalysts, such as those based on gold or ruthenium, to make this process more environmentally benign.^{[23][24][25]}

The Future of VCM Synthesis: Ethane-Based Technologies

In the quest for more sustainable and cost-effective chemical production, researchers are actively exploring the direct conversion of ethane to VCM.^{[4][5]} Ethane is a major component of natural gas and is often more abundant and less expensive than ethylene.^{[1][3]}

Several potential routes for ethane-to-VCM conversion have been investigated:

- High-Temperature Chlorination: $C_2H_6 + 2Cl_2 \rightarrow CH_2=CHCl + 3HCl$ ^[1]
- High-Temperature Oxychlorination: $C_2H_6 + HCl + O_2 \rightarrow CH_2=CHCl + 2H_2O$ ^[1]

These direct routes could significantly reduce the number of process steps and the overall energy consumption compared to the ethylene-based process. However, achieving high selectivity to VCM at high conversion rates remains a significant challenge. Recent studies have shown that catalytic ethane chlorination technologies have the potential to lower

production costs by up to 56% and reduce the carbon footprint by as much as 58% in future, more decarbonized energy scenarios.[4][5][26]

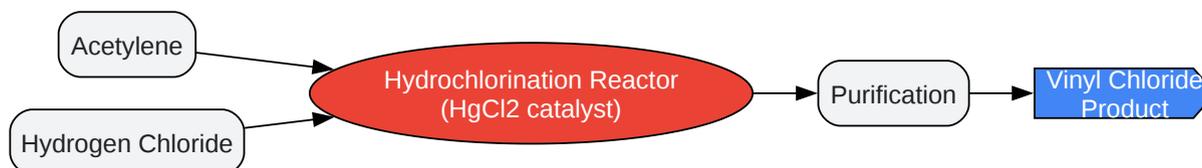
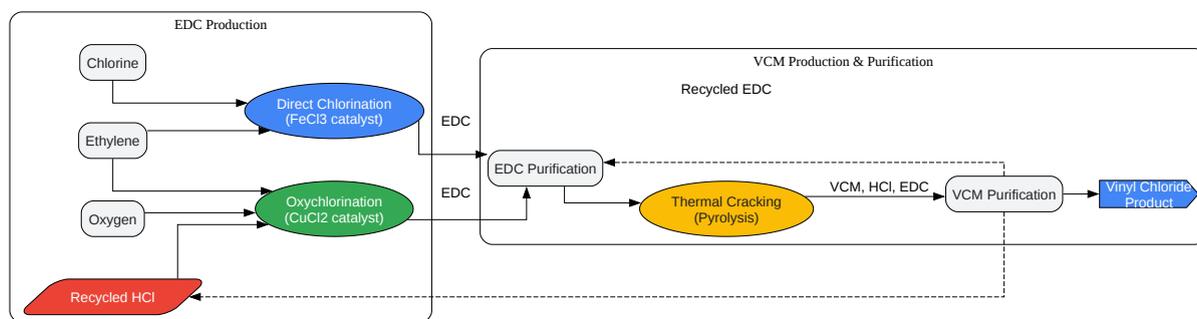
Process Comparison and Data Summary

The following table summarizes the key parameters of the different VCM synthesis pathways:

Parameter	Direct Chlorination	Oxychlorination	Thermal Cracking	Acetylene Hydrochlorination
Feedstocks	Ethylene, Chlorine	Ethylene, HCl, Oxygen	1,2-Dichloroethane	Acetylene, HCl
Product	1,2-Dichloroethane	1,2-Dichloroethane	Vinyl Chloride, HCl	Vinyl Chloride
Catalyst	Ferric Chloride	Copper(II) Chloride	None (Thermal)	Mercuric Chloride (or Au, Ru)
Temperature	50-120°C (LTC) / ~100°C (HTC)	220-250°C	500-550°C	160-200°C
Pressure	Atmospheric to 5 bar	2-6 bar	15-30 atm	~1 atm
Phase	Liquid	Gas	Gas	Gas
Key Advantage	High Selectivity to EDC	Utilizes byproduct HCl	High VCM Yield	High Selectivity to VCM
Key Disadvantage	Exothermic, requires cooling	Exothermic, byproduct formation	Endothermic, high energy	Toxic catalyst, environmental concerns

Visualizing the Pathways

To better illustrate the interconnectedness of the balanced process, the following diagrams are provided.



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